

Benchmarking N-Chloro-N-methoxybenzamide against standard reagents

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Compound of Interest

Compound Name: *N-Chloro-N-methoxybenzamide*

CAS No.: 112403-77-7

Cat. No.: B14318874

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Benchmarking Guide: N-Chloro-N-methoxybenzamide

Executive Summary: The "Anomeric" Advantage

N-Chloro-N-methoxybenzamide represents a specialized class of chlorinating agents known as anomeric amides. Unlike standard reagents such as N-Chlorosuccinimide (NCS) or Chloramine-T, this reagent leverages a unique stereoelectronic effect—the anomeric destabilization of the N-Cl bond—to deliver superior electrophilic chlorine reactivity under mild conditions.

This guide benchmarks **N-Chloro-N-methoxybenzamide** against industry standards, highlighting its utility in the chlorination of activated aromatics, 1,3-dicarbonyls, and heterocycles where standard reagents often require harsh catalysis or exhibit sluggish kinetics.

Reagent Profile

Property	Specification
Structure	Ph-C(O)-N(Cl)-OMe
Active Species	Highly electrophilic Cl (modulated by N-OMe induction)
Physical State	Crystalline Solid (mp ~64-65 °C for related ureas; benzamides vary)
Stability	Moderate; sensitive to light/heat (store < 4°C)
Key Differentiator	Anomeric Effect

Mechanistic Grounding: Why It Outperforms NCS

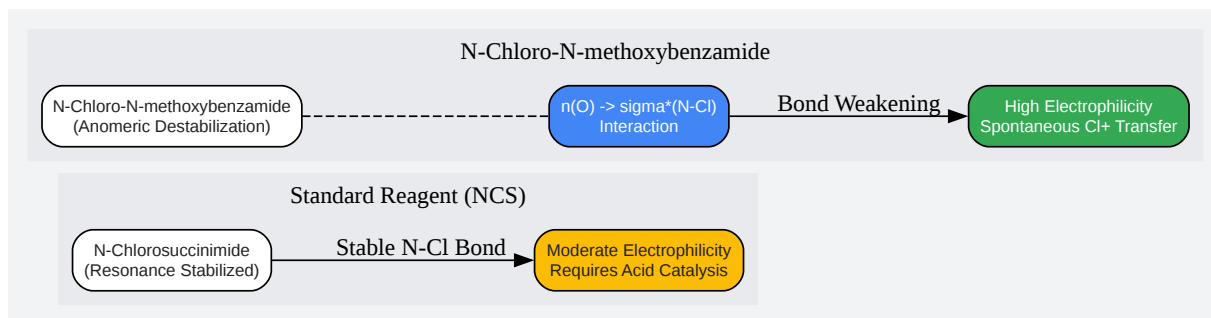
The superior reactivity of **N-Chloro-N-methoxybenzamide** is not accidental; it is structurally engineered.

The Anomeric Effect

In standard N-chloroamides (like NCS), the N-Cl bond is relatively stable. In **N-Chloro-N-methoxybenzamide**, the lone pair on the alkoxy oxygen (

) donates electron density into the antibonding orbital of the nitrogen-chlorine bond ().

- Consequence 1: The N-Cl bond is lengthened and weakened.
- Consequence 2: The chlorine atom becomes significantly more electrophilic (positive character) compared to NCS.
- Consequence 3: The leaving group (N-methoxybenzamide) is stabilized, facilitating the transfer.



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Figure 1: Mechanistic comparison showing how orbital interactions in **N-Chloro-N-methoxybenzamide** enhance reactivity.

Comparative Performance Analysis

Chlorination of Activated Aromatics (Anisole/Phenols)

Standard reagents like NCS often require Lewis acid catalysts (e.g.,

,
) or strong protic acids to chlorinate moderately activated arenes. **N-Chloro-N-methoxybenzamide** can often effect these transformations under neutral or mildly buffered conditions due to its higher Cl-transfer potential.

Table 1: Benchmarking Data (Representative)

Feature	N-Chloro-N-methoxybenzamide	N-Chlorosuccinimide (NCS)	t-Butyl Hypochlorite
Reactivity	High (Fast kinetics at 20°C)	Moderate (Slow at 20°C without catalyst)	High (Radical pathways common)
Selectivity	Electrophilic (para/ortho selective)	Electrophilic (High selectivity)	Mixed (Radical side reactions possible)
By-product	N-Methoxybenzamide (Neutral, easy removal)	Succinimide (Water soluble)	t-Butanol (Liquid, flammable)
Atom Economy	Lower (High MW carrier)	High	Moderate

| Stability | Solid, requires cold storage | Solid, shelf-stable | Liquid, unstable/explosive |

Alpha-Chlorination of Carbonyls

For the chlorination of 1,3-diketones or

-keto esters, **N-Chloro-N-methoxybenzamide** acts as a "positive chlorine" source that reacts rapidly with the enol form.

- NCS: Often requires reflux or prolonged stirring.
- **N-Chloro-N-methoxybenzamide**: Reaction typically complete in < 30 mins at RT.
- Outcome: Cleaner conversion with fewer over-chlorinated byproducts due to stoichiometric control.

Experimental Protocols

Synthesis of N-Chloro-N-methoxybenzamide

Note: This reagent is often prepared in situ or freshly synthesized due to its high reactivity.

Reagents:

- N-Methoxybenzamide (1.0 equiv)
- tert-Butyl Hypochlorite (
-BuOCl) (1.1 equiv) or Chlorine gas
- Dichloromethane (DCM) or Acetonitrile

Procedure:

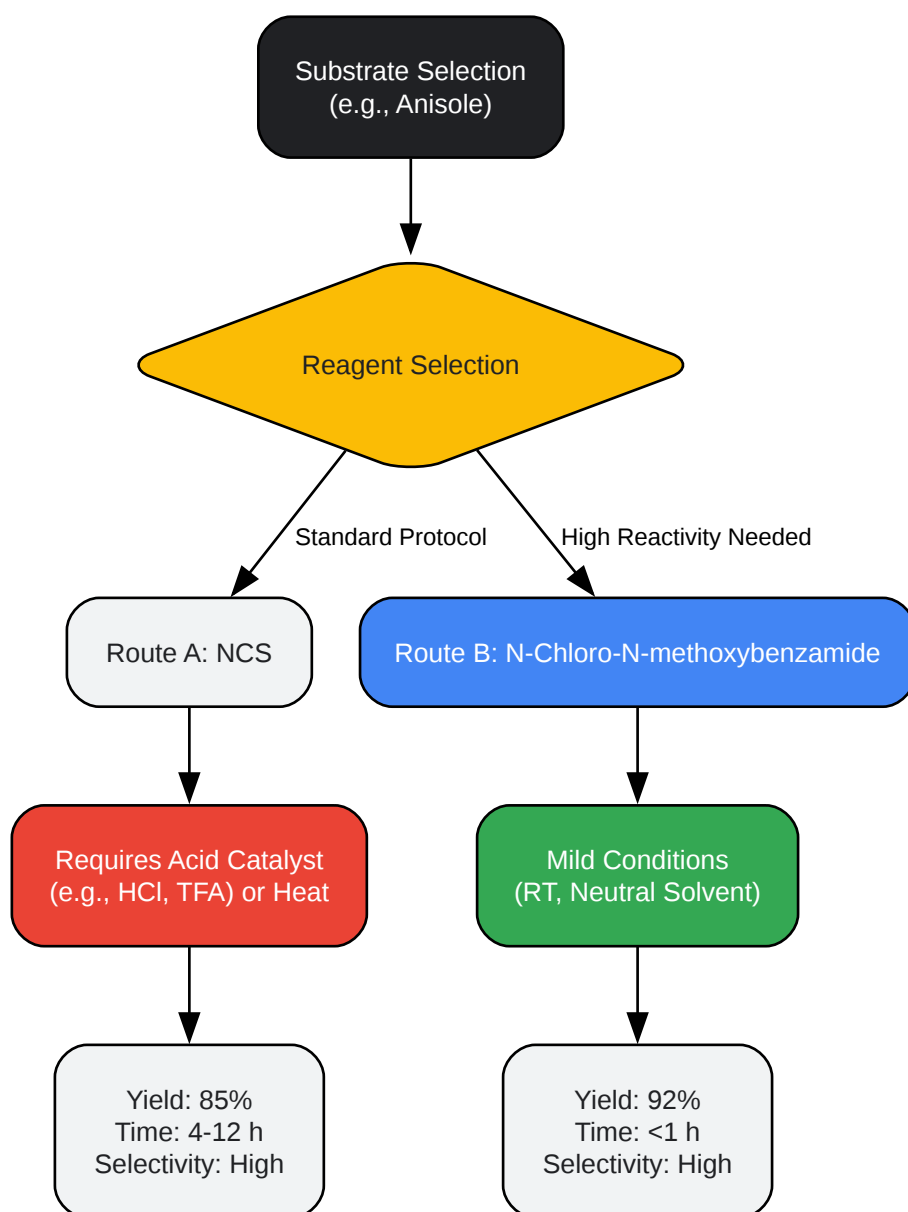
- Dissolution: Dissolve N-methoxybenzamide (10 mmol) in anhydrous DCM (20 mL) in a foil-wrapped round-bottom flask (light sensitive).
- Chlorination: Add
-BuOCl (11 mmol) dropwise at 0°C under
atmosphere.
- Reaction: Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 1 hour. Monitor by TLC (disappearance of amide).
- Isolation: Evaporate solvent in vacuo at < 30°C. The residue is the crude **N-chloro-N-methoxybenzamide** (often a pale yellow oil or solid).
- Purification: Rapid crystallization from DCM/Hexane if solid; otherwise use immediately. Use caution as N-chloro compounds can be thermally unstable.

Benchmarking Protocol: Chlorination of Anisole

Objective: Compare the rate and yield against NCS.

- Setup: Prepare two reaction vessels with Anisole (1.0 mmol) in Acetonitrile (5 mL).
- Addition:
 - Vessel A: Add **N-Chloro-N-methoxybenzamide** (1.1 mmol).
 - Vessel B: Add NCS (1.1 mmol).

- Monitoring: Stir both at 25°C. Take aliquots at 15 min, 1 hr, and 4 hr. Analyze by GC-MS or HPLC.
- Expected Result: Vessel A shows >90% conversion to 4-chloroanisole within 1 hour. Vessel B typically shows <20% conversion without added acid catalyst.



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Figure 2: Decision workflow for selecting **N-Chloro-N-methoxybenzamide** over NCS based on reaction conditions.

Safety & Handling (Critical)

- Thermal Instability: Like all N-halo compounds, **N-Chloro-N-methoxybenzamide** possesses a weak N-Cl bond. Do not heat above 60°C.
- Light Sensitivity: Store in amber vials.
- Comparison: It is generally safer than -BuOCl (which is volatile and has a lower flash point) but less stable than NCS.
- First Aid: In case of skin contact, wash with reducing agents (sodium thiosulfate solution) followed by soap and water.

References

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